

Technical Support Center: Purification of 2-Hydroxy-5-methylbenzonitrile

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Compound of Interest

Compound Name: 2-Hydroxy-5-methylbenzonitrile

CAS No.: 51282-90-7

Cat. No.: B3042131

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Executive Summary & Compound Profile

2-Hydroxy-5-methylbenzonitrile (also known as 2-cyano-4-methylphenol) is a critical intermediate in the synthesis of agrochemicals, dyes, and pharmaceuticals. Its purity is paramount because phenolic impurities can act as radical scavengers or catalyst poisons in downstream cross-coupling reactions (e.g., Suzuki-Miyaura).

This guide addresses the specific challenges of purifying this compound, notably its tendency to "oil out" due to hydrogen bonding and the separation of regioisomers formed during synthesis (e.g., from the formylation of p-cresol).

Physicochemical Profile

Property	Data	Notes
CAS Number	51282-90-7	Unique identifier for verification.
Molecular Formula	C ₈ H ₇ NO	MW: 133.15 g/mol . [1]
Physical State	Crystalline Solid	Typically off-white to pale yellow needles.
Solubility	Soluble in alcohols, EtOAc, Toluene.	Sparingly soluble in water; soluble in aqueous base (phenolate formation).
Acidity (pKa)	~7-8 (Predicted)	Acidic phenolic proton; sensitive to basic impurities.

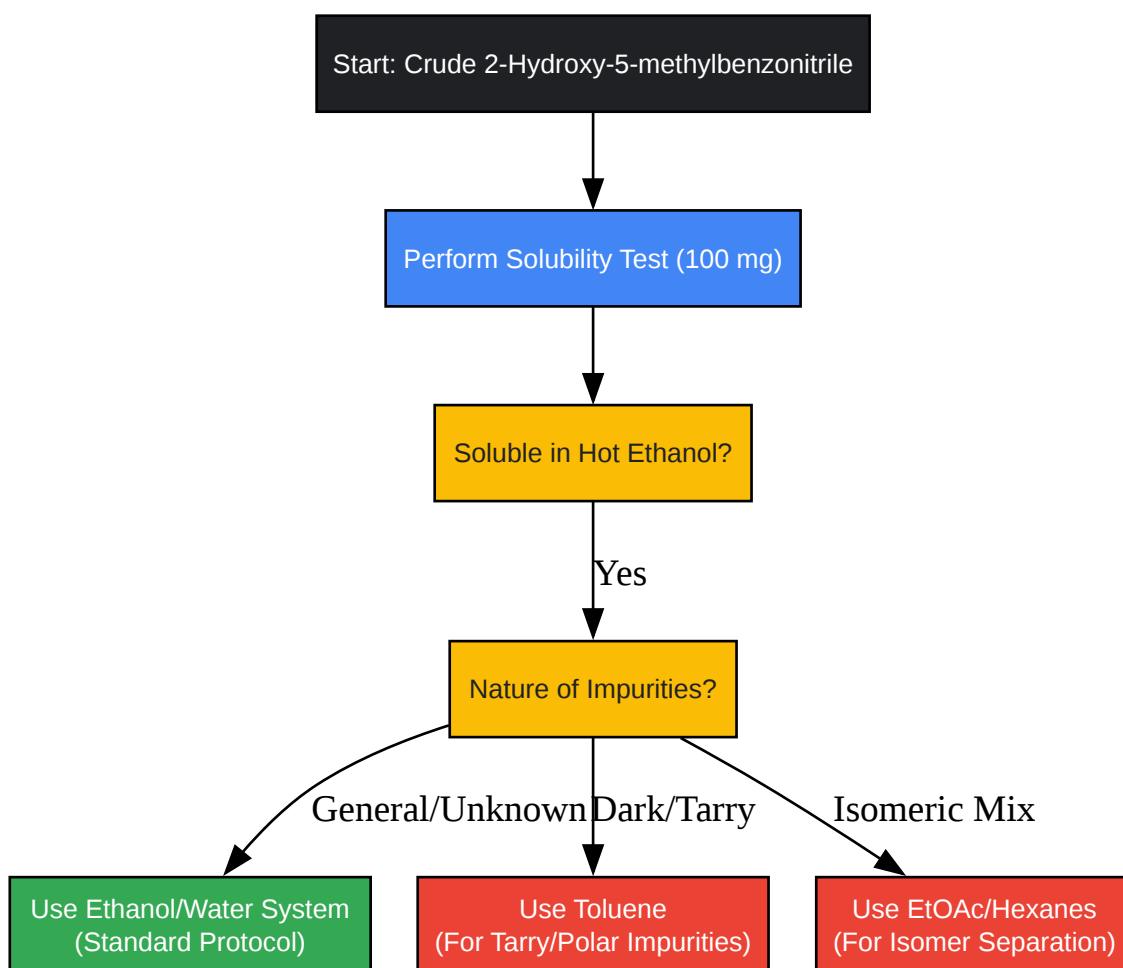
Solvent Selection & Solubility Strategy

The choice of solvent is the single most critical variable. For phenolic nitriles, we recommend a two-solvent system (solvent/anti-solvent) or a single polar solvent with a steep solubility curve.

Recommended Solvent Systems

System	Composition	Pros	Cons
Ethanol / Water	Primary Recommendation. Dissolve in hot EtOH, add warm H ₂ O to turbidity.	Green chemistry compliant; excellent removal of non-polar starting materials.	Risk of "oiling out" if water is added too quickly.
Toluene	Single solvent. Heat to boiling, cool slowly.	Excellent for removing polar tarry impurities.	Lower yield; higher toxicity.
Ethyl Acetate / Hexanes	Dissolve in min. hot EtOAc, add Hexanes.	Good for removing isomeric byproducts.	Flammability; rapid evaporation can cause crusting.

Decision Logic: Solvent Selection Flowchart



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Figure 1: Decision tree for selecting the optimal recrystallization solvent based on impurity profile.

Technical Support: Troubleshooting & FAQs

Q1: My product is "oiling out" (forming a liquid layer) instead of crystallizing. How do I fix this?

Diagnosis: This occurs when the compound's melting point is lower than the solvent's boiling point, or the solution is too concentrated/supersaturated. Corrective Action:

- Re-heat: Bring the mixture back to a boil to redissolve the oil.

- **Add Solvent:** Add a small amount (1-2 mL) of the better solvent (e.g., Ethanol) to lower the saturation slightly.
- **Seed:** Cool very slowly to just below the saturation point and add a seed crystal of pure **2-Hydroxy-5-methylbenzonitrile**.
- **Vigorous Stirring:** If oil droplets form, vigorous stirring can sometimes induce nucleation.

Q2: The crystals are colored (yellow/brown) even after recrystallization.

Diagnosis: Presence of oxidized phenolic impurities or polymerization byproducts. Corrective Action:

- **Activated Charcoal:** During the hot dissolution step, add activated charcoal (1-2% by weight). Stir for 5-10 minutes, then perform a hot filtration through Celite or a pre-warmed funnel before cooling. Note: Do not add charcoal to a boiling solution; cool slightly first to prevent boil-over.

Q3: My yield is low (<50%). Where is my product?

Diagnosis: The product is too soluble in the cold solvent or too much solvent was used. Corrective Action:

- **Concentrate Mother Liquor:** Evaporate the filtrate (mother liquor) to half its volume and cool again to obtain a "second crop" of crystals.
- **Check pH:** Ensure the solution is not basic. Phenols form water-soluble phenolates in basic conditions. Acidify with dilute HCl if necessary to keep the phenol protonated and less water-soluble.

Standard Operating Procedure (SOP): Ethanol/Water Recrystallization

Objective: Purify crude **2-Hydroxy-5-methylbenzonitrile** to >98% purity.

Materials:

- Crude **2-Hydroxy-5-methylbenzonitrile**[\[2\]](#)
- Solvent A: Ethanol (95% or absolute)
- Solvent B: Deionized Water
- Equipment: Hot plate, Erlenmeyer flask, magnetic stir bar, Buchner funnel.

Protocol:

- Dissolution: Place the crude solid in an Erlenmeyer flask. Add the minimum amount of hot Ethanol (approx. 60-70°C) required to just dissolve the solid. Swirl constantly.
- Decolorization (Optional): If the solution is dark, add activated charcoal (see Q2 above) and filter hot.
- Precipitation: While keeping the solution hot (but not boiling), slowly add warm Water dropwise.
 - Stop addition immediately when a faint, persistent turbidity (cloudiness) appears.
- Clarification: Add a few drops of hot Ethanol to clear the turbidity. The solution should now be saturated.
- Crystallization: Remove from heat. Allow the flask to cool to room temperature undisturbed.
 - Tip: Slow cooling yields purer, larger crystals.
 - Once at room temperature, place in an ice bath (0-4°C) for 30 minutes to maximize yield.
- Filtration: Collect crystals via vacuum filtration.
- Washing: Wash the filter cake with a small amount of ice-cold Ethanol/Water (1:1 mixture).
- Drying: Dry in a vacuum oven at 40°C or air dry until constant weight.

Analytical Verification

Do not assume purity based on appearance. Verify using the following metrics:

Method	Acceptance Criteria
HPLC	Purity > 98% (Area %). Look for removal of p-cresol peak.
¹ H NMR	Confirm integration of methyl group (singlet, ~2.3 ppm) and aromatic protons. Absence of solvent peaks.[3][4]
Melting Point	Sharp range (typically within 2°C). Compare to literature or authentic standard.

References

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